

# safety and handling precautions for 3-Butenylamine hydrochloride

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## Compound of Interest

Compound Name: 3-Butenylamine hydrochloride

Cat. No.: B123349

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An In-depth Technical Guide to the Safety and Handling of **3-Butenylamine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Butenylamine hydrochloride** (CAS No. 17875-18-2), a reactive primary amine used in organic synthesis. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of experimental work.

## Hazard Identification and Classification




**3-Butenylamine hydrochloride** is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. It is crucial to understand its specific hazards to implement appropriate safety measures.

GHS Hazard Classification:

Hazard Class	Category
Acute Toxicity, Oral	3
Skin Irritation	2
Serious Eye Damage	1
Respiratory Sensitization	1
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)

Signal Word: Danger<sup>[1]</sup><sup>[2]</sup>

GHS Pictograms:

Pictogram	Hazard
 alt text	Acute Toxicity (fatal or toxic)
 alt text	Skin Corrosion/Serious Eye Damage
 alt text	Respiratory Sensitizer/Carcinogen/Mutagen/Reproductive Toxicity/Target Organ Toxicity

Hazard Statements:<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

- H301: Toxic if swallowed.
- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
- H335: May cause respiratory irritation.

Precautionary Statements:[1][2]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P342 + P311: If experiencing respiratory symptoms: Call a POISON CENTER or doctor/physician.

## Physical and Chemical Properties

Understanding the physical and chemical properties of **3-Butenylamine hydrochloride** is essential for its proper storage and handling.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>10</sub> ClN[2][4][5][6]
Molecular Weight	107.58 g/mol [3][4]
Appearance	White to light yellow solid/powder/crystal[5]
Melting Point	176-180 °C[1][6]
Solubility	Soluble in water[5]
Storage Conditions	Store at 4°C or room temperature in a dark, dry, sealed container, away from moisture.[2][4] It is noted to be air-sensitive and hygroscopic.

## Experimental Protocols: Safe Handling and Emergency Procedures

While specific experimental protocols will vary, the following general procedures must be followed when handling **3-Butenylamine hydrochloride**.

## Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is mandatory.

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield. [7]
Skin Protection	Wear chemically resistant gloves (e.g., nitrile) and a lab coat. Ensure full skin coverage.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge (e.g., type P2) or a dust mask (type N95) if ventilation is inadequate or dust is generated. Work should be conducted in a chemical fume hood.[7]

## First Aid Measures

Immediate and appropriate first aid is critical in case of exposure.

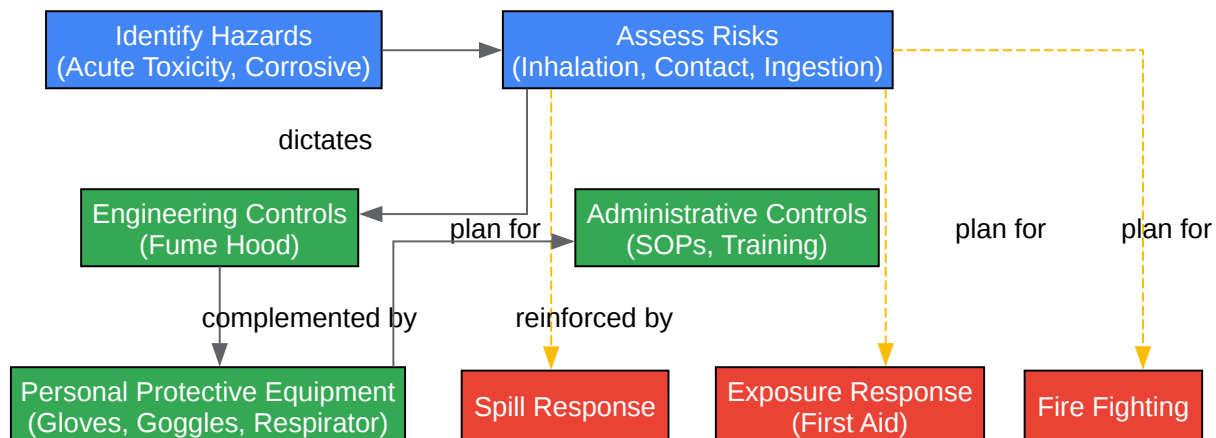
Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If respiratory symptoms occur, call a POISON CENTER or doctor immediately. If not breathing, provide artificial respiration.[7]
Skin Contact	Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Call a physician immediately.[7]
Eye Contact	Rinse cautiously with water for several minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[7]
Ingestion	Rinse mouth. DO NOT induce vomiting. Immediately call a POISON CENTER or doctor. [7]

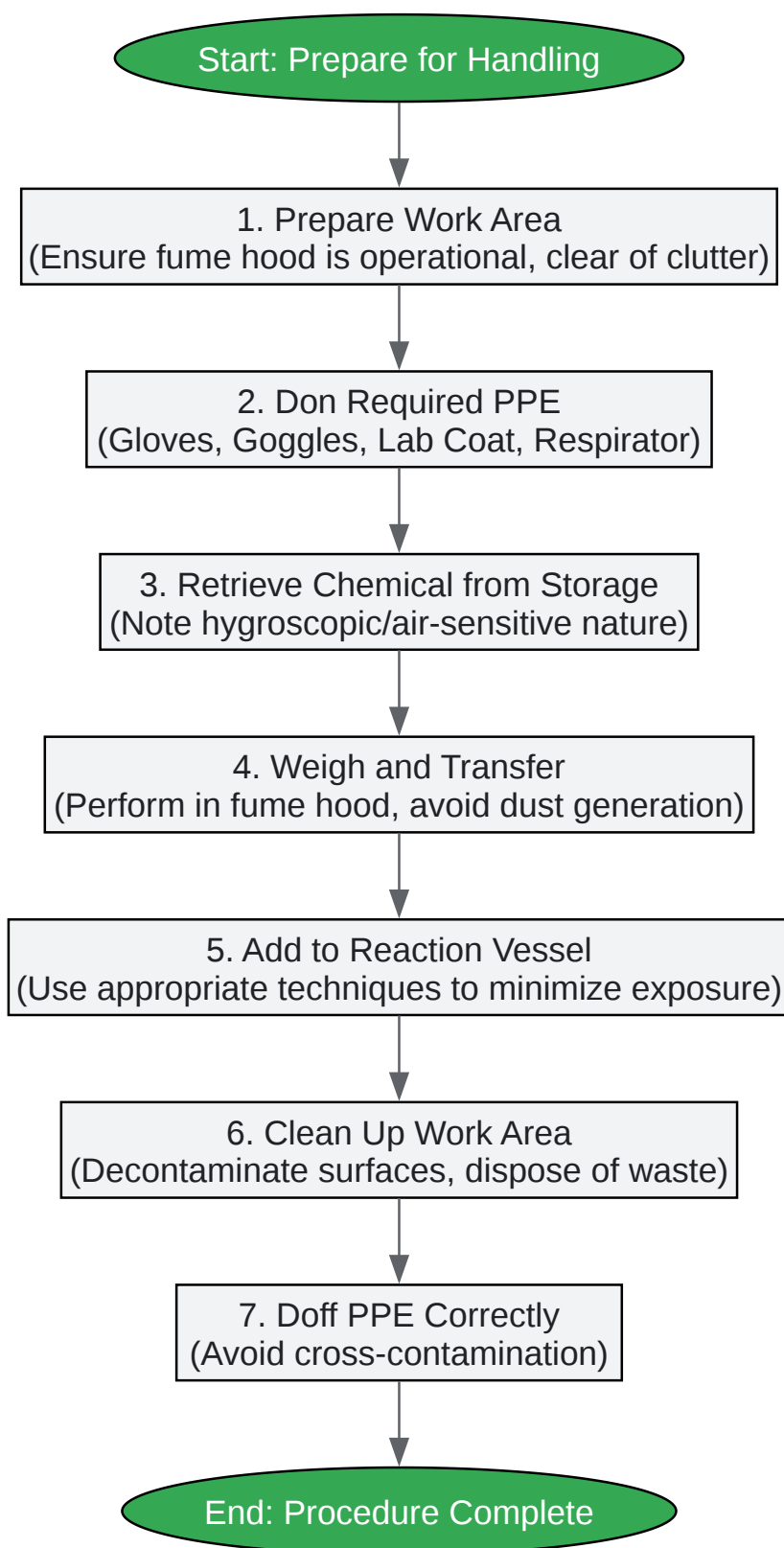
## Spill and Disposal Procedures

- Spill Response: Evacuate the area. Wear full PPE. Avoid generating dust. Use spark-proof tools and explosion-proof equipment.[7] Soak up the spill with an inert absorbent material and collect it in a suitable, closed container for disposal.[7]
- Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[7]

## Visualized Workflows and Relationships

The following diagrams illustrate key logical relationships and workflows for handling **3-Butenylamine hydrochloride** safely.





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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)